

Argininosuccinic Acid (Disodium): Proper Disposal Procedures & Safety Guide

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Compound of Interest

Compound Name: Argininosuccinic acid (disodium)

Cat. No.: B10861077

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Executive Summary

Immediate Action: Argininosuccinic acid disodium salt (ASA) is generally classified as non-hazardous under GHS and OSHA standards. However, it is a nitrogen-rich metabolic intermediate. Do not dispose of via sanitary sewer (sink drains) or regular trash.

While not a P-listed or U-listed acute toxin under RCRA, Best Management Practices (BMP) dictate that ASA be segregated and managed as Non-Regulated Chemical Waste to prevent environmental nitrogen loading and ensure regulatory compliance.

Material Identification & Properties

Accurate waste profiling requires precise identification. Use the data below for your waste manifest.

Parameter	Specification	Notes for Disposal
Compound Name	Argininosuccinic acid disodium salt	Often found as a hydrate.[1][2][3]
CAS Number	918149-29-8 (salt/hydrate)	Use 2387-71-5 if referencing free acid.[4]
Molecular Formula		High Nitrogen content.[2][4][5][6][7]
Physical State	White to off-white powder	Hygroscopic (absorbs moisture).
Solubility	Soluble in water	Forms aqueous waste streams easily.
RCRA Status	Non-Listed	Not P, U, K, or F listed.
Storage Class	11 (Combustible Solids)	Keep dry; segregate from oxidizers.

Risk Assessment & Causality

Why do we manage a "safe" metabolite as chemical waste?

- **Nitrogen Loading:** ASA is a urea cycle intermediate. Releasing significant quantities into wastewater systems contributes to eutrophication (algal blooms) in local water bodies.
- **Hygroscopic Reactivity:** As a disodium salt, the compound is hygroscopic. In a mixed-waste dumpster, it can absorb moisture, clump, and potentially alter the pH of surrounding waste, compromising the integrity of containment bags.
- **Regulatory "Grey Areas":** While federal EPA regulations might technically permit drain disposal for non-hazardous salts, local municipal wastewater permits often have strict "Total Nitrogen" or "COD" (Chemical Oxygen Demand) limits. Professional disposal eliminates this liability.

Step-by-Step Disposal Protocols

Protocol A: Solid Waste (Expired or Surplus Stock)

Goal: Dispose of pure, solid reagent in original or secondary containers.

- Container Inspection: Ensure the original container is intact. If the screw cap is cracked (common with aged salts), transfer contents to a high-density polyethylene (HDPE) wide-mouth jar.
- Labeling: Apply a "Non-Hazardous Chemical Waste" label.
 - Mandatory Fields: Constituent (Argininosuccinic acid disodium), CAS #, Start Date, Generator Name.
 - Hazard Checkbox: Mark "None" or "Non-Regulated."
- Segregation: Place the container in your lab's Solid Waste Accumulation Area.
 - Crucial: Do not pack in the same secondary bin as strong oxidizers (e.g., nitrates, perchlorates) or strong acids.
- Disposal: Hand off to your hazardous waste contractor (e.g., Veolia, Clean Harbors, Triumvirate) as "Non-RCRA Regulated Solid."

Protocol B: Aqueous Solutions (Experimental Waste)

Goal: Dispose of buffers or reaction mixtures containing ASA.

- pH Verification: Dip-test the solution. ASA solutions are generally neutral to slightly basic.
 - If pH < 2 or > 12.5: The waste is now Hazardous (Corrosive, D002). Neutralize or manage as hazardous waste.
 - If pH 5–9: Manage as Non-Regulated Aqueous Waste.
- Collection: Pour into a standard 4L or 20L HDPE carboy labeled "Aqueous Waste - Non-Hazardous."

- Compatibility Check: Ensure the carboy does not contain heavy metals or organic solvents (e.g., phenol/chloroform), which would escalate the cost and hazard class of the entire container.
- Secondary Containment: Keep the carboy in a tub capable of holding 110% of the volume.
- Manifesting: List as "Aqueous solution with trace amino acid salts."

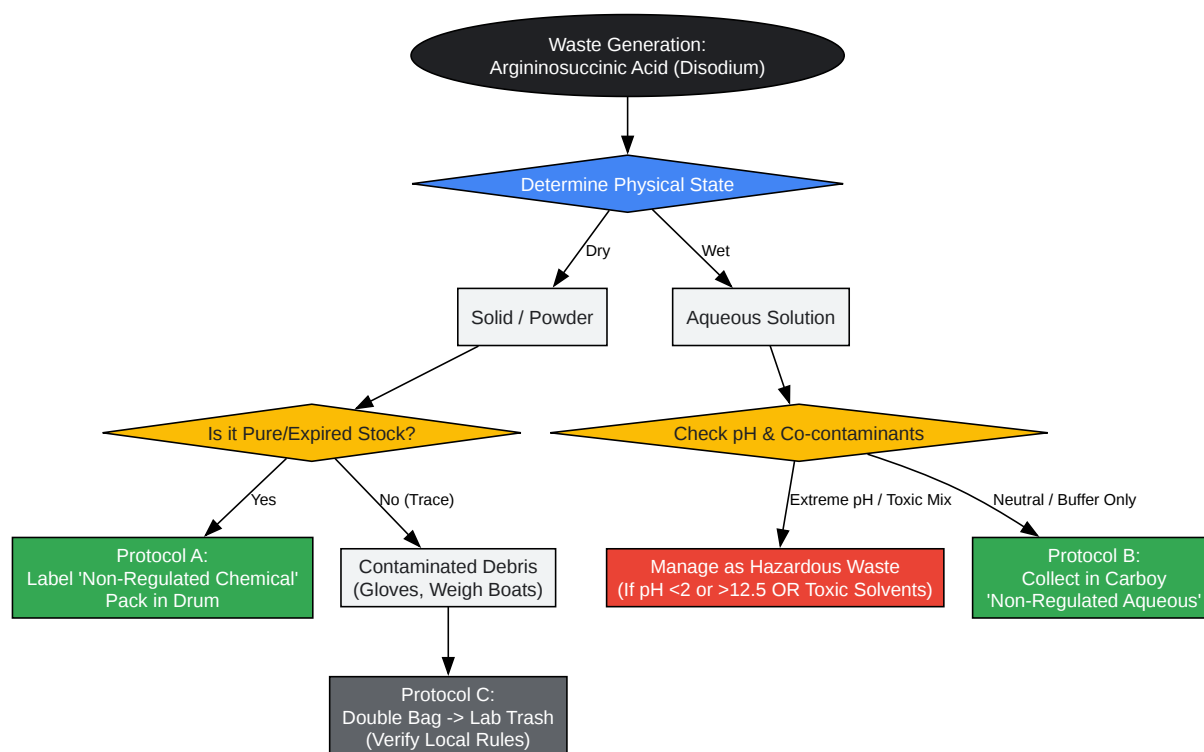
Protocol C: Contaminated Debris (Gloves, Weigh Boats)

Goal: Manage disposables that contacted the substance.

- Trace Contamination: Items with <3% residue by weight (empty vials, lightly dusted gloves) are generally considered "RCRA Empty."
- Disposal Path:
 - Conservative (Recommended): Place in a clear bag, seal, and place in the "Lab Debris" box for incineration/landfill by your waste vendor.
 - Standard: If your facility permits, double-bag in opaque trash bags and dispose of as municipal waste (verify with your EHS officer first).

Visual Decision Logic (Workflow)

The following diagram illustrates the decision-making process for ASA disposal, ensuring no step is missed.



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Figure 1: Decision tree for the segregation and disposal of Argininosuccinic acid disodium salt.

Emergency Procedures (Spill Response)

In the event of a spill, the hygroscopic nature of ASA disodium means it will become sticky and slippery if exposed to humidity.

- PPE: Wear nitrile gloves, lab coat, and safety glasses. Respiratory protection (N95) is recommended for large powder spills to prevent inhalation of dust.
- Dry Spill: Sweep up carefully to avoid generating dust.[8] Do not use wet paper towels initially (this creates a sticky mess). Place recovered powder in a waste container.
- Wet Spill: Absorb with inert material (vermiculite or paper towels). Clean the surface with water and a mild detergent to remove sticky sodium residues.
- Disposal: Treat spill cleanup materials as Protocol C (Chemical Debris).

References

- PubChem. (n.d.). Argininosuccinic acid | C10H16N4O6.[2][5] National Library of Medicine. Retrieved October 26, 2025, from [\[Link\]](#)
- U.S. Environmental Protection Agency (EPA). (2024). Defining Hazardous Waste: Listed, Characteristic and Mixed Radiological Wastes. RCRA.[9] Retrieved October 26, 2025, from [\[Link\]](#)

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Sources

- 1. guidechem.com [guidechem.com]
- 2. Argininosuccinic acid disodium salt hydrate ≥80% | Sigma-Aldrich [sigmaaldrich.com]
- 3. bio.vu.nl [bio.vu.nl]
- 4. Arginino-succinic Acid Disodium Salt (>80%) [lgcstandards.com]
- 5. schd-shimadzu.com [schd-shimadzu.com]
- 6. Argininosuccinic acid disodium salt | CAS 918149-29-8 | SCBT - Santa Cruz Biotechnology [scbt.com]
- 7. usbio.net [usbio.net]

- [8. foodb.ca \[foodb.ca\]](#)
- [9. epa.gov \[epa.gov\]](#)
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